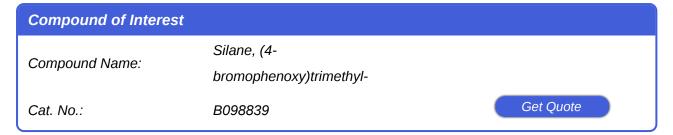


Physical properties and CAS number for (4bromophenoxy)trimethylsilane

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Technical Guide: (4-Bromophenoxy)trimethylsilane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical properties, synthesis, and characterization of (4-bromophenoxy)trimethylsilane. This compound serves as a key intermediate in organic synthesis, particularly in the formation of carbon-oxygen bonds and as a protecting group for phenols. This document outlines its chemical identity, physical characteristics, a detailed experimental protocol for its preparation, and methods for its purification and characterization. A generalized workflow for its synthesis and purification is also presented.

Chemical Identity and Physical Properties

(4-Bromophenoxy)trimethylsilane, also known as 4-bromophenol, trimethylsilyl ether, is a silyl ether derivative of 4-bromophenol. Its key identifiers and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	17878-44-3[1][2]
Molecular Formula	C ₉ H ₁₃ BrOSi[1][2]
Molecular Weight	245.19 g/mol
IUPAC Name	(4-bromophenoxy)(trimethyl)silane
Synonyms	4-Bromophenol, TMS derivative; Silane, (4-bromophenoxy)trimethyl-; 4- Trimethylsilyloxybromobenzene; p- Bromophenoxytrimethylsilane[1]
InChI Key	HWKPTBHJWBSOOP-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid
Boiling Point	399 K at 0.033 bar[1]
Density	1.268 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.515

Experimental Protocols

The following section details a standard laboratory procedure for the synthesis, purification, and characterization of (4-bromophenoxy)trimethylsilane.

Synthesis of (4-Bromophenoxy)trimethylsilane

This protocol describes the silylation of 4-bromophenol using trimethylsilyl chloride and triethylamine as a base.

Materials:



- 4-Bromophenol
- Trimethylsilyl chloride (TMSCI), freshly distilled
- Triethylamine (NEt₃), freshly distilled
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add 4-bromophenol (1.0 eq).
- Dissolve the 4-bromophenol in anhydrous dichloromethane.
- Add triethylamine (1.1 eq) to the solution via syringe.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add trimethylsilyl chloride (1.1 eq) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x).
- Combine the organic layers and wash with brine.



 Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification

Purification of the crude (4-bromophenoxy)trimethylsilane is typically achieved by flash column chromatography. As silyl ethers can be sensitive to acidic conditions, care should be taken during this process.

Method:

- Prepare a silica gel slurry in a non-polar eluent (e.g., hexanes).
- · Pack a chromatography column with the slurry.
- Note: If the compound shows signs of degradation on silica, deactivate the silica gel by flushing the packed column with the eluent system containing 1-2% triethylamine before loading the sample[3].
- Dissolve the crude product in a minimal amount of the eluent.
- Load the sample onto the column.
- Elute the column with an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to separate the product from impurities.
- · Collect the fractions and analyze them by TLC.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified (4-bromophenoxy)trimethylsilane.

Characterization

The identity and purity of the synthesized (4-bromophenoxy)trimethylsilane can be confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data



Technique	Expected Data
¹ H NMR	Signals corresponding to the trimethylsilyl protons (singlet, ~0.3 ppm) and the aromatic protons of the bromophenyl group (two doublets, ~6.8-7.4 ppm).
¹³ C NMR	Resonances for the trimethylsilyl methyl carbons (~0 ppm) and the aromatic carbons (in the range of 115-155 ppm).
IR Spectroscopy	Characteristic peaks for Si-O-C stretching, C-H stretching (aromatic and aliphatic), and C-Br stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (245.19 g/mol), showing the characteristic isotopic pattern for a bromine-containing compound.

Workflow and Diagrams

The general workflow for the synthesis and purification of a chemical intermediate like (4-bromophenoxy)trimethylsilane is a multi-step process that involves reaction setup, monitoring, workup, and purification.

Caption: General workflow for the synthesis and purification of (4-bromophenoxy)trimethylsilane.

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References

• 1. 4-Bromophenol, TMS derivative [webbook.nist.gov]



- 2. 4-Bromophenol, TMS derivative [webbook.nist.gov]
- 3. Purification [chem.rochester.edu]
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